

Application Note: Comprehensive NMR Spectroscopic Characterization of 4-Propyl-4-pentenoic Acid

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Compound of Interest

Compound Name: 4-Propyl-4-pentenoic acid

CAS No.: 13722-70-8

Cat. No.: B077791

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Introduction: The Need for Unambiguous Structural Verification

4-Propyl-4-pentenoic acid is a functionalized unsaturated carboxylic acid. Molecules of this class serve as versatile building blocks in organic synthesis, finding applications in the development of novel polymers, bioactive molecules, and specialty chemicals. The precise arrangement of its aliphatic chain, terminal vinyl group, and carboxylic acid moiety dictates its reactivity and potential applications. Therefore, unambiguous structural verification is not merely a procedural step but a foundational requirement for its use in any research or development context.

Nuclear Magnetic Resonance (NMR) spectroscopy stands as the preeminent technique for the complete structural elucidation of such organic molecules in solution.^[1] Its non-destructive nature and the wealth of information provided through chemical shifts, signal integrations, and spin-spin coupling allow for a detailed mapping of the molecular framework.^[1] This application note provides a comprehensive guide, from sample preparation to advanced 2D NMR analysis,

for the definitive characterization of **4-Propyl-4-pentenoic acid**, demonstrating a logical workflow applicable to similar structures.

The structure and numbering scheme for **4-Propyl-4-pentenoic acid** discussed herein is as follows:

Foundational Analysis: Predicting the NMR Landscape

Before any experiment is conducted, a theoretical analysis based on established principles of NMR spectroscopy provides a predictive framework. This allows for more efficient data interpretation and serves as a self-validating check against the acquired spectra.

Predicted ^1H NMR Spectrum

The proton NMR spectrum is anticipated to show distinct signals for the carboxylic acid proton, the terminal vinyl protons, and the two separate aliphatic chains.

- **Carboxylic Acid Proton (1-OH):** The acidic proton is expected to appear as a broad singlet in a highly deshielded region, typically between 10.0 and 13.0 ppm.^{[2][3][4]} Its chemical shift is highly dependent on concentration and solvent due to hydrogen bonding.^[5]
- **Vinyl Protons (H5):** The two terminal, geminal protons are diastereotopic and thus chemically non-equivalent. They are expected to resonate between 4.8 and 5.2 ppm. Each will appear as a fine multiplet, showing geminal coupling to each other ($^2\text{J}_{\text{HH}}$, typically 0.5-3 Hz) and potential weak four-bond (allylic) coupling to the methylene protons at C3 and C1' ($^4\text{J}_{\text{HH}}$, typically 1-3 Hz).^{[6][7]}
- **Aliphatic Protons:** The remaining protons will appear in the more shielded region of the spectrum. Protons adjacent to electron-withdrawing groups (C=C, COOH) will be shifted downfield.

Predicted ^{13}C NMR Spectrum

The proton-decoupled ^{13}C NMR spectrum will provide a count of the unique carbon environments. Distortionless Enhancement by Polarization Transfer (DEPT-135) experiments are essential to differentiate between CH, CH₂, and CH₃ groups.

- Carbonyl Carbon (C1): This carbon is significantly deshielded and expected in the 175-185 ppm range.[\[5\]](#)[\[8\]](#)[\[9\]](#)
- Alkene Carbons (C4, C5): The quaternary carbon (C4) will be further downfield (~140-150 ppm) than the terminal CH₂ carbon (C5, ~110-115 ppm).[\[10\]](#)[\[11\]](#)
- Aliphatic Carbons (C2, C3, C1'', C2'', C3''): These will appear in the upfield region (< 40 ppm). The carbons alpha to the carbonyl (C2) and the double bond (C3, C1'') will be the most deshielded among this group.

Experimental Design and Protocols

The following protocols are designed for a standard 400-600 MHz NMR spectrometer. Optimization may be required based on the specific instrument and sample concentration.

Protocol 1: Sample Preparation

The quality of the NMR spectrum is critically dependent on proper sample preparation. A homogeneous solution free of particulate matter is essential for high-resolution data.[\[12\]](#)[\[13\]](#)

- Analyte Mass: Accurately weigh 15-25 mg of purified **4-propyl-4-pentenoic acid**. This concentration is a robust choice, providing excellent signal-to-noise for ¹H NMR in minutes and allowing for high-quality 2D spectra to be acquired in a reasonable timeframe (1-4 hours).[\[14\]](#)[\[15\]](#)
- Solvent Selection: Use 0.6-0.7 mL of deuterated chloroform (CDCl₃). CDCl₃ is the solvent of choice for its ability to dissolve a wide range of organic compounds and its relatively inert nature. Ensure the solvent is from a fresh, sealed ampoule or has been stored over molecular sieves to minimize water content, which can obscure the carboxylic acid proton signal.[\[13\]](#)[\[16\]](#)
- Dissolution & Transfer: Dissolve the sample in the deuterated solvent in a small, clean vial. Once fully dissolved, transfer the solution into a high-quality 5 mm NMR tube using a Pasteur pipette, filtering through a small cotton plug if any particulates are visible.[\[13\]](#)[\[14\]](#)
- Internal Standard (Optional): Tetramethylsilane (TMS) is typically present in commercial CDCl₃ and serves as the internal reference (0.00 ppm). If not present, one drop of a dilute

TMS solution can be added.

Protocol 2: 1D NMR Data Acquisition

1D spectra provide the fundamental framework for the structure.

Parameter	^1H NMR	$^{13}\text{C}\{^1\text{H}\}$ NMR	DEPT-135
Pulse Program	zg30	zgpg30	dept135
Number of Scans (NS)	16	1024	256
Spectral Width (SW)	16 ppm	240 ppm	240 ppm
Acquisition Time (AQ)	~3.4 s	~1.4 s	~1.4 s
Relaxation Delay (D1)	2.0 s	2.0 s	2.0 s

Causality Behind Choices:

- A longer relaxation delay (D1) in ^1H NMR ensures full relaxation of protons, making integration more accurate.
- A larger number of scans for ^{13}C NMR is necessary due to the low natural abundance and smaller gyromagnetic ratio of the ^{13}C nucleus.[\[13\]](#)
- The DEPT-135 experiment is chosen for its clear differentiation of carbon types: CH/CH_3 signals appear positive, while CH_2 signals are negative. Quaternary carbons are absent.[\[17\]](#)

Protocol 3: 2D NMR Data Acquisition

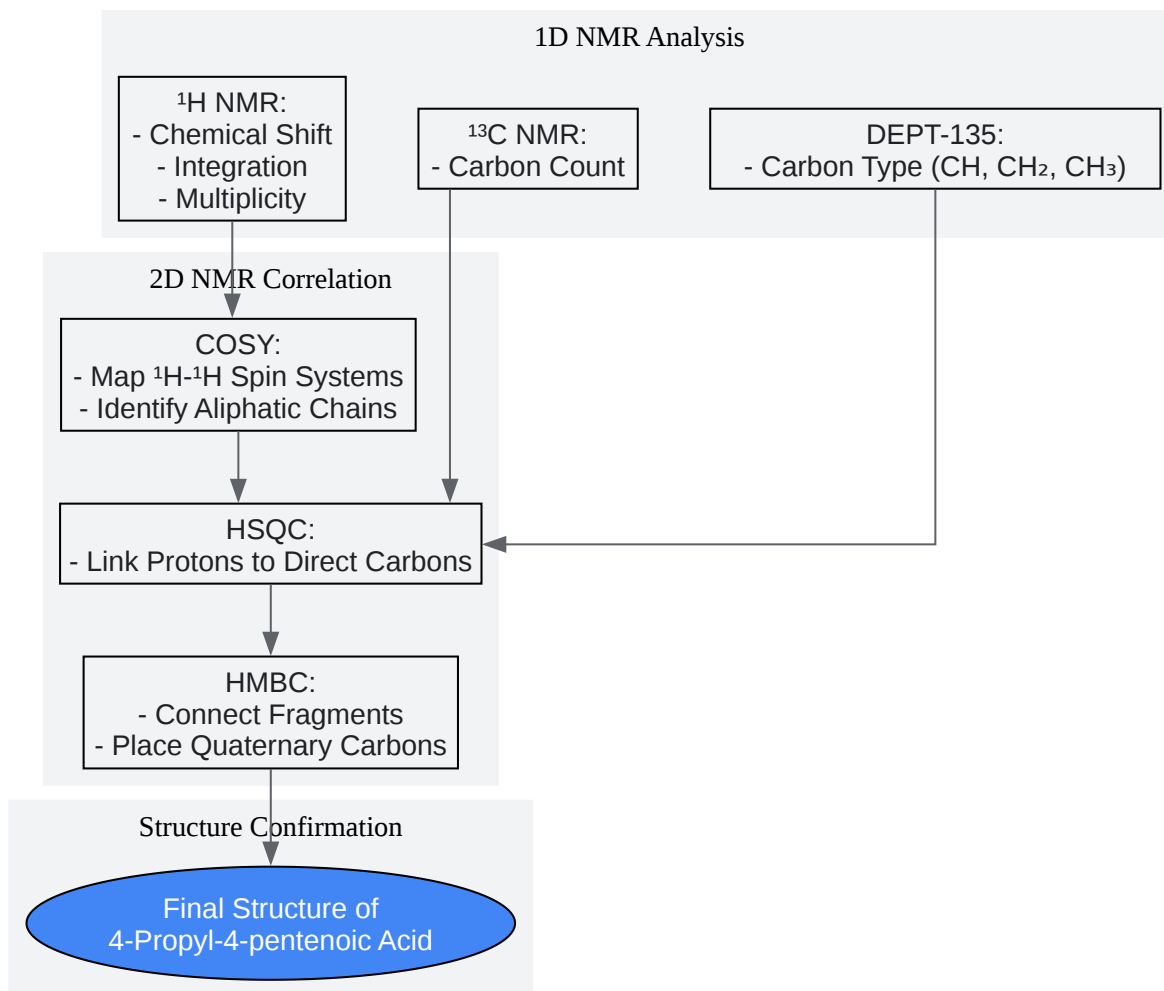
2D NMR experiments are indispensable for assembling the molecular structure by revealing through-bond correlations.[\[18\]](#)

- COSY (^1H - ^1H Correlation Spectroscopy): This experiment identifies protons that are spin-coupled, typically through 2-3 bonds. It is essential for tracing out the connectivity of the aliphatic chains.[\[19\]](#)

- HSQC (Heteronuclear Single Quantum Coherence): This experiment maps protons to the carbons they are directly attached to (one-bond correlation). It provides an unambiguous link between the ^1H and ^{13}C spectra.[\[19\]](#)[\[20\]](#)
- HMBC (Heteronuclear Multiple Bond Correlation): This is arguably the most powerful experiment for piecing together the carbon skeleton. It reveals correlations between protons and carbons over 2-4 bonds, linking fragments and identifying the positions of quaternary carbons.[\[20\]](#)[\[21\]](#)

Data Interpretation Workflow: A Strategic Approach

A systematic analysis of the collected spectra is crucial for accurate structure elucidation.



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Caption: A logical workflow for structure elucidation using NMR spectroscopy.

- Assign Proton Spin Systems with COSY: Identify coupled protons. For **4-propyl-4-pentenoic acid**, two distinct spin systems should be visible: H2-H3 and H1''-H2''-H3''.

- Correlate ^1H and ^{13}C Spectra with HSQC: Use the HSQC spectrum to assign the chemical shift of each carbon that is directly bonded to a proton. This links the proton spin systems to specific carbon signals.
- Assemble the Skeleton with HMBC: This is the final and most critical step. Use the long-range correlations to connect the molecular fragments.

Expected Data and Correlations

The following tables summarize the predicted NMR data.

Table 1: Predicted ^1H and ^{13}C NMR Data for **4-Propyl-4-pentenoic Acid** in CDCl_3

Position	Label	Predicted ^1H δ (ppm), Multiplicity, J (Hz)	Predicted ^{13}C δ (ppm)	Carbon Type (DEPT-135)
1	-COOH	10.0 - 13.0, br s	~180	C (absent)
2	-CH ₂ -	~2.5, t, J $\approx$ 7.5	~33	CH ₂ (negative)
3	-CH ₂ -	~2.4, t, J $\approx$ 7.5	~30	CH ₂ (negative)
4	>C=	-	~145	C (absent)
5	=CH ₂	~4.9 & ~5.1, two m	~112	CH ₂ (negative)
1"	-CH ₂ -	~2.1, t, J $\approx$ 7.5	~36	CH ₂ (negative)
2"	-CH ₂ -	~1.5, sext, J $\approx$ 7.5	~22	CH ₂ (negative)
3"	-CH ₃	~0.9, t, J $\approx$ 7.5	~14	CH ₃ (positive)

Table 2: Key Expected HMBC and COSY Correlations

The diagram below illustrates the critical 2D NMR correlations necessary to confirm the structure.

Caption: Key COSY (blue, bold) and HMBC (red, dashed) correlations.

- HMBC H5 → C4/C3: The crucial correlation from the vinyl protons (H5) to the quaternary carbon (C4) and the adjacent methylene carbon (C3) firmly establishes the end of the main chain.
- HMBC H1" → C4/C5: The correlation from the propyl group's alpha-methylene protons (H1") to both alkene carbons (C4 and C5) confirms the attachment point of the propyl side chain.
- HMBC H2/H3 → C1: Correlations from the methylene protons at C2 and C3 to the carbonyl carbon (C1) connect the aliphatic chain to the carboxylic acid group.

Conclusion

By employing a systematic combination of 1D (^1H , ^{13}C , DEPT-135) and 2D (COSY, HSQC, HMBC) NMR experiments, the complete and unambiguous structural assignment of **4-propyl-4-pentenoic acid** can be confidently achieved. The workflow and protocols detailed in this note represent a robust and reliable strategy for the characterization of complex organic molecules, ensuring data integrity for researchers in synthetic chemistry and drug development.

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